

Essential Guide to the Proper Disposal of Ethyl Indole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl indole-2-carboxylate

Cat. No.: B386271

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **Ethyl indole-2-carboxylate** are paramount. This guide provides a procedural overview of the proper disposal methods, emphasizing safety and regulatory compliance.

Ethyl indole-2-carboxylate is classified as a skin and eye irritant and is harmful if swallowed.

[1][2] Adherence to proper personal protective equipment (PPE) and disposal protocols is crucial to mitigate risks in a laboratory setting.

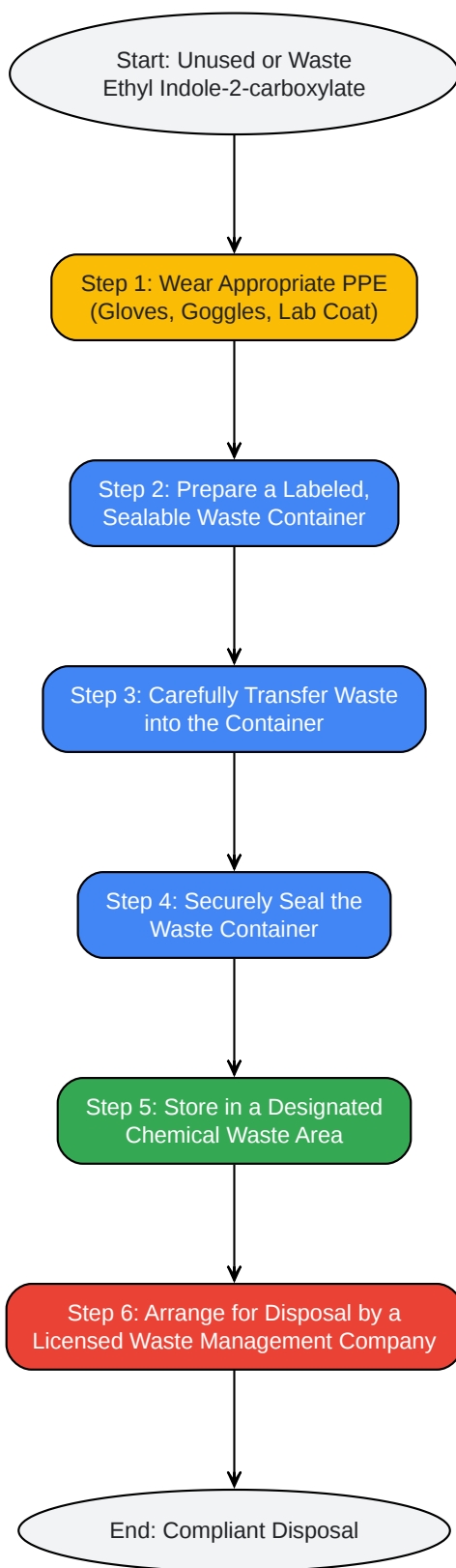
Quantitative Data Summary

The following table summarizes the key quantitative data for **Ethyl indole-2-carboxylate**, compiled from various safety data sheets and chemical databases.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1] [2] [3]
Molecular Weight	189.21 g/mol	[1] [2] [3]
CAS Number	3770-50-1	[1] [2] [3]
Melting Point	122-125 °C	[3]
Purity	>98.0% (GC)	[4]
GHS Hazard Statements	H302, H315, H319, H335	[1]
Storage Class	11 (Combustible Solids)	[3]

Disposal Workflow

The proper disposal of **Ethyl indole-2-carboxylate** is a process that must be handled with care to ensure the safety of laboratory personnel and the environment. The following diagram outlines the logical workflow for its disposal.



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Workflow for the proper disposal of **Ethyl indole-2-carboxylate**.

Experimental Protocols: Disposal and Decontamination

While specific experimental protocols for the disposal of **Ethyl indole-2-carboxylate** are not extensively detailed in the literature, the general procedure for solid chemical waste should be followed. This involves careful collection, labeling, and disposal through a certified waste management service.

Personal Protective Equipment (PPE): Before handling **Ethyl indole-2-carboxylate**, it is mandatory to wear appropriate personal protective equipment. This includes:

- Eye Protection: Safety glasses with side shields or goggles.[\[3\]](#)
- Hand Protection: Compatible chemical-resistant gloves.[\[3\]](#)
- Skin and Body Protection: A lab coat and, if necessary, additional protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 respirator or equivalent is recommended.[\[3\]](#)

Disposal Procedure:

- Containment: Unused or waste **Ethyl indole-2-carboxylate** should be collected in a designated, properly labeled, and sealable container.
- Labeling: The waste container must be clearly labeled with the chemical name ("**Ethyl indole-2-carboxylate**") and the associated hazards (e.g., "Irritant," "Combustible Solid").
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area designated for chemical waste, away from incompatible materials.
- Professional Disposal: The disposal of **Ethyl indole-2-carboxylate** must be conducted in accordance with local, state, and federal regulations.[\[1\]](#) This typically involves arranging for pickup and disposal by a licensed chemical waste management company. Do not dispose of this chemical down the drain or in regular trash.

Spill and Accidental Release Measures: In the event of a spill:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Cleanup: Carefully sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[5]
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Reporting: Report the incident to the appropriate safety officer or supervisor.

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